

# comparative study of corrosion inhibition efficiency of different thiourea derivatives

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## Compound of Interest

Compound Name: 1,1-Bis[4-(dimethylamino)phenyl]thiourea

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## The Efficacy of Thiourea Derivatives in Corrosion Inhibition: A Comparative Analysis

Thiourea and its derivatives have garnered significant attention as effective corrosion inhibitors for various metals and alloys, particularly in acidic environments.[1][2] Their efficacy stems from the presence of sulfur, nitrogen, and in some cases, oxygen atoms, which act as adsorption centers on the metal surface, forming a protective barrier against corrosive agents.[3][4] This guide provides a comparative study of the corrosion inhibition efficiency of different thiourea derivatives, supported by experimental data and detailed methodologies.

## Mechanism of Inhibition

The primary mechanism of corrosion inhibition by thiourea derivatives involves the adsorption of the inhibitor molecules onto the metal surface. This adsorption can occur through:

- Physisorption: Electrostatic interaction between the charged metal surface and the charged inhibitor molecule.
- Chemisorption: Covalent bonding between the heteroatoms (S, N, O) of the inhibitor and the metal atoms.[5]

The presence of lone pair electrons on the sulfur and nitrogen atoms, as well as pi-electrons in aromatic rings, facilitates the formation of a coordinate covalent bond with the vacant d-orbitals of the metal.[1] This adsorbed layer acts as a physical barrier, blocking the active sites for corrosion and hindering the electrochemical reactions of metal dissolution and hydrogen evolution.[1][5] The structure of the thiourea derivative, including the nature of substituent groups, plays a crucial role in its inhibition efficiency.[5][6]

## Comparative Inhibition Efficiency of Thiourea Derivatives

The inhibition efficiency (IE) of various thiourea derivatives is influenced by factors such as their molecular structure, concentration, the nature of the corrosive medium, and temperature. The following table summarizes the inhibition efficiencies of several thiourea derivatives on mild steel in acidic media, as determined by various experimental techniques.

Thiourea Derivative	Corrosive Medium	Concentration	Temperature	Inhibition Efficiency (%)	Measurement Technique	Reference
1-phenyl-2-thiourea (PTU)	1.0 M HCl	5 x 10 <sup>-3</sup> M	60 °C	98.96	Potentiodynamic Polarization	<a href="#">[5]</a> <a href="#">[6]</a>
1,3-diisopropyl-2-thiourea (ITU)	1.0 M HCl	5 x 10 <sup>-3</sup> M	60 °C	92.65	Potentiodynamic Polarization	<a href="#">[5]</a> <a href="#">[6]</a>
N-decanoyl-N'-4-pyridinethiourea (D3)	0.1 M H <sub>2</sub> SO <sub>4</sub>	1 x 10 <sup>-4</sup> M	Not Specified	63.9	Linear Polarization Resistance	<a href="#">[3]</a>
1-[morpholin-4-yl(phenyl)methyl]thiourea (MPMT)	0.5 M HCl	1000 ppm	323 K	91.08	Potentiodynamic Polarization	<a href="#">[7]</a>
Bis thiourea phthalato nickel (II) complex (PTUNi)	0.1 M HCl	3 ppm	298 K	95.23	Not Specified	<a href="#">[8]</a>
N-(6-methylpyridin-2-yl)carbamot	HCl media	Not Specified	Not Specified	81	Electrochemical Techniques	<a href="#">[9]</a>

thiourea  
benzamide

1-[(4-methylpiperazin-1-yl)(phenyl)methyl]thiourea (MPPMT)	0.5 M H <sub>2</sub> SO <sub>4</sub>	Not Specified	303 K	Increased with concentration	Electrochemical Impedance Spectroscopy	[4]
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1-[(4-ethylpiperazin-1-yl)(phenyl)methyl]thiourea (EPMT)	0.5 M H <sub>2</sub> SO <sub>4</sub>	Not Specified	303 K	Increased with concentration	Electrochemical Impedance Spectroscopy	[4]
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## Experimental Protocols

The evaluation of corrosion inhibition efficiency of thiourea derivatives typically involves a combination of gravimetric and electrochemical methods.

### Gravimetric Method (Weight Loss)

This is a simple and widely used method to determine the corrosion rate.

- **Specimen Preparation:** Mild steel coupons of known dimensions are abraded with different grades of emery paper, degreased with acetone, washed with distilled water, and dried.
- **Immersion Test:** The pre-weighed specimens are immersed in the corrosive solution (e.g., 1 M HCl) with and without the inhibitor at a specific temperature for a defined period.
- **Corrosion Rate Calculation:** After the immersion period, the specimens are removed, cleaned to remove corrosion products, dried, and re-weighed. The weight loss is used to calculate the corrosion rate (CR) and inhibition efficiency (IE).
  - Inhibition Efficiency (%IE) =  $[(CR_{\text{blank}} - CR_{\text{inh}}) / CR_{\text{blank}}] \times 100$

- Where CR\_blank is the corrosion rate in the absence of the inhibitor and CR\_inh is the corrosion rate in the presence of the inhibitor.

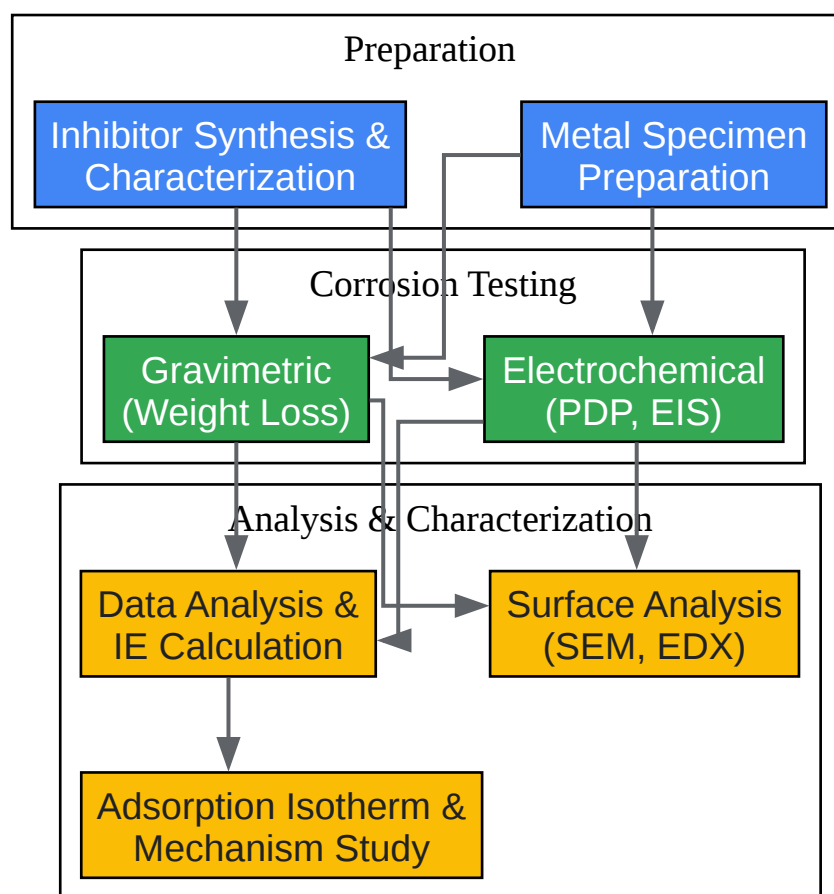
## Electrochemical Methods

Electrochemical techniques provide faster results and offer insights into the corrosion mechanism.

- **Electrochemical Cell:** A standard three-electrode cell is used, consisting of a working electrode (mild steel specimen), a counter electrode (e.g., platinum), and a reference electrode (e.g., Saturated Calomel Electrode - SCE).
- **Potentiodynamic Polarization (PDP):** The potential of the working electrode is scanned over a range, and the resulting current is measured. This provides information on the corrosion potential ( $E_{corr}$ ), corrosion current density ( $i_{corr}$ ), and Tafel slopes ( $\beta_a$  and  $\beta_c$ ). The inhibition efficiency is calculated from the corrosion current densities with and without the inhibitor.
  - Inhibition Efficiency (%IE) =  $[(i_{corr\_blank} - i_{corr\_inh}) / i_{corr\_blank}] \times 100$
- **Electrochemical Impedance Spectroscopy (EIS):** A small amplitude AC signal is applied to the working electrode at the open circuit potential over a range of frequencies. The impedance data is analyzed using Nyquist and Bode plots to determine the charge transfer resistance ( $R_{ct}$ ) and double-layer capacitance ( $C_{dl}$ ). A higher  $R_{ct}$  value in the presence of the inhibitor indicates better corrosion protection.
  - Inhibition Efficiency (%IE) =  $[(R_{ct\_inh} - R_{ct\_blank}) / R_{ct\_inh}] \times 100$

## Experimental Workflow for Corrosion Inhibition Study

The following diagram illustrates a typical workflow for evaluating the corrosion inhibition efficiency of thiourea derivatives.



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Caption: A generalized workflow for the synthesis, testing, and analysis of thiourea derivatives as corrosion inhibitors.

## Conclusion

Thiourea derivatives have demonstrated significant potential as effective corrosion inhibitors for various metals, particularly in acidic media. Their performance is dictated by their molecular structure, which influences their ability to adsorb onto the metal surface and form a protective film. The selection of a suitable thiourea derivative for a specific application requires a comprehensive evaluation of its inhibition efficiency under relevant operational conditions. The experimental protocols outlined in this guide provide a framework for conducting such comparative studies, enabling researchers and professionals to make informed decisions in the development and application of corrosion mitigation strategies.

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